

Genetic and Molecular Responses of Plants to Diquat Exposure: A Technical Guide

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Compound of Interest

Compound Name: *Diquat*

Cat. No.: B7796111

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Prepared for: Researchers, scientists, and drug development professionals.

Abstract: **Diquat** is a non-selective, contact bipyridinium herbicide that induces rapid cellular damage in plants. Its primary mode of action involves the disruption of photosynthesis, leading to the generation of excessive reactive oxygen species (ROS) and inducing a state of severe oxidative stress. This guide provides an in-depth overview of the core molecular mechanisms of **Diquat** phytotoxicity and the subsequent genetic and biochemical responses mounted by plants. We detail the key signaling pathways, present quantitative data on physiological changes, and provide standardized experimental protocols for studying these responses. This technical document is intended to serve as a comprehensive resource for researchers investigating herbicide action, oxidative stress signaling, and mechanisms of plant resistance.

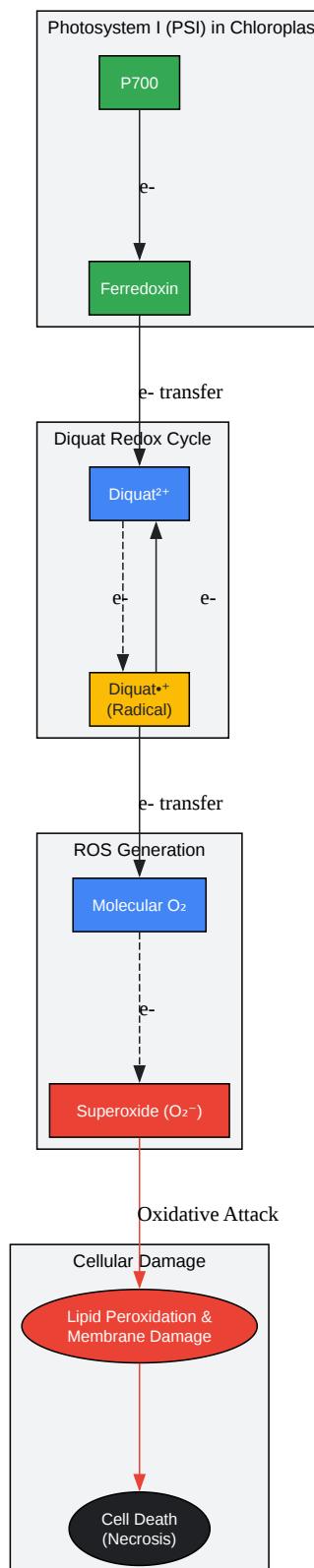
Core Mechanism of Diquat Phytotoxicity

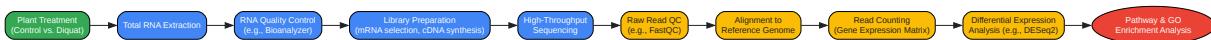
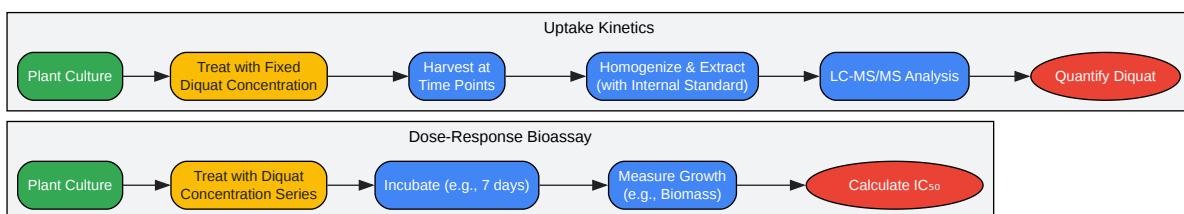
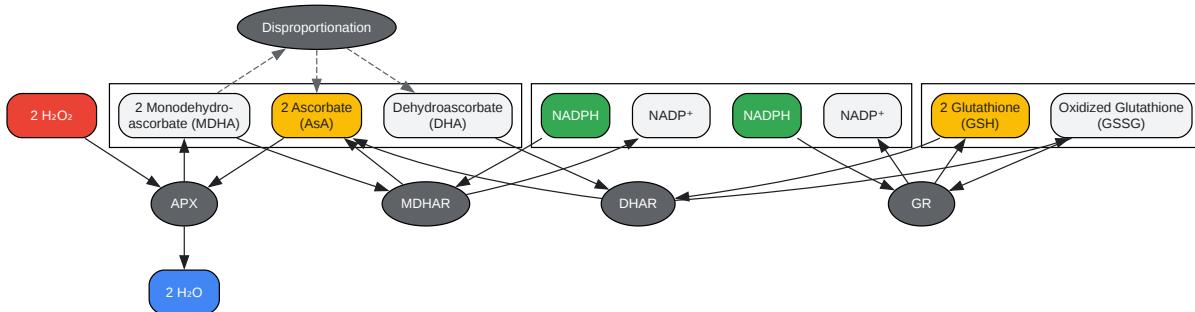
Diquat's efficacy as a herbicide stems from its ability to intercept electrons within the chloroplast, initiating a destructive redox cycle. This process is light-dependent and exceptionally rapid.

Mechanism of Action:

- **Electron Diversion:** In the chloroplasts of light-exposed plants, **Diquat** accepts electrons from Photosystem I (PSI), specifically from the iron-sulfur protein ferredoxin.[1][2] This reduction converts the **Diquat** dication (DQ^{2+}) into a radical cation ($DQ^{\bullet+}$).[3]

- ROS Generation: The **Diquat** radical cation rapidly transfers the accepted electron to molecular oxygen (O_2), generating the superoxide anion (O_2^-), a highly reactive oxygen species (ROS).^{[1][2]} This reaction regenerates the original **Diquat** dication, allowing it to participate in the cycle again.^[3]
- Oxidative Cascade: The superoxide anion is the primary ROS, which initiates a cascade of further ROS production, including hydrogen peroxide (H_2O_2) and the highly damaging hydroxyl radical ($\bullet OH$).
- Cellular Damage: The massive accumulation of ROS overwhelms the plant's antioxidant defenses, leading to rapid lipid peroxidation of cell membranes, protein oxidation, and DNA damage.^[4] This disruption of cellular integrity results in membrane leakage, rapid desiccation, and cell death, which is visible as necrosis of the treated tissues within hours.^[1]
^[5]





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